

Unveiling Chandrananimycin C: A Technical Guide to its Physicochemical Properties and Biological Activity

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Compound of Interest

Compound Name: *Chandrananimycin C*

Cat. No.: *B15559938*

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This technical guide provides a comprehensive overview of the physicochemical properties, isolation, and biological activities of **Chandrananimycin C**, a phenoxazin-3-one antibiotic. The compound, isolated from a marine *Actinomadura* sp., has demonstrated notable anticancer and antimicrobial properties, making it a subject of interest for researchers, scientists, and drug development professionals. This document synthesizes available data on its chemical characteristics and biological effects, offering a valuable resource for further investigation and development.

Core Physicochemical Characteristics

Chandrananimycin C is characterized as an orange solid with a molecular formula of $C_{17}H_{16}N_2O_3$ and a molecular weight of 296.32.^[1] Key physicochemical data are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₆ N ₂ O ₃	[1]
Molecular Weight	296.32	
Appearance	Orange solid	[1]
CAS Number	664355-11-7	
Mass Spectrometry	CI-MS (NH ₃) m/z: 297 [M+H] ⁺	[1]

Spectroscopic Data

The structure of **Chandrananimycin C** was elucidated through detailed interpretation of mass spectrometry, as well as 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy.[2][3] While the primary literature confirms the use of these techniques for structure determination, specific chemical shift and coupling constant data for ¹H and ¹³C NMR are not detailed in the readily available literature.

Experimental Protocols

Isolation and Purification of Chandrananimycin C

Chandrananimycin C is a secondary metabolite produced by the marine actinomycete, *Actinomadura* sp. isolate M048 (also cited as M045).[2][3] The following outlines the general workflow for its production and isolation.

1. Fermentation:

- Producing Strain: *Actinomadura* sp. isolate M048, derived from marine sediment.
- Culture Medium: The strain is typically grown on a suitable medium, such as Gause's starch agar with seawater, to promote the production of the target compound.
- Incubation: The culture is incubated under controlled conditions to allow for microbial growth and metabolite secretion into the culture broth.

2. Extraction:

- The culture broth is harvested and filtered to separate the mycelium from the supernatant.
- The crude extract containing **Chandrananimycin C** and other metabolites is obtained from the culture broth.

3. Purification:

- The crude extract undergoes a series of chromatographic separations to isolate **Chandrananimycin C**.
- Techniques such as gel chromatography are employed to purify the compound from the complex mixture.^[2]

4. Structure Elucidation:

- The purified compound's structure is confirmed using mass spectrometry and 1D/2D NMR spectroscopy.^[2]^[3]



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Caption: General workflow for the isolation and characterization of **Chandrananimycin C**.

Biological Activity and Mechanism of Action

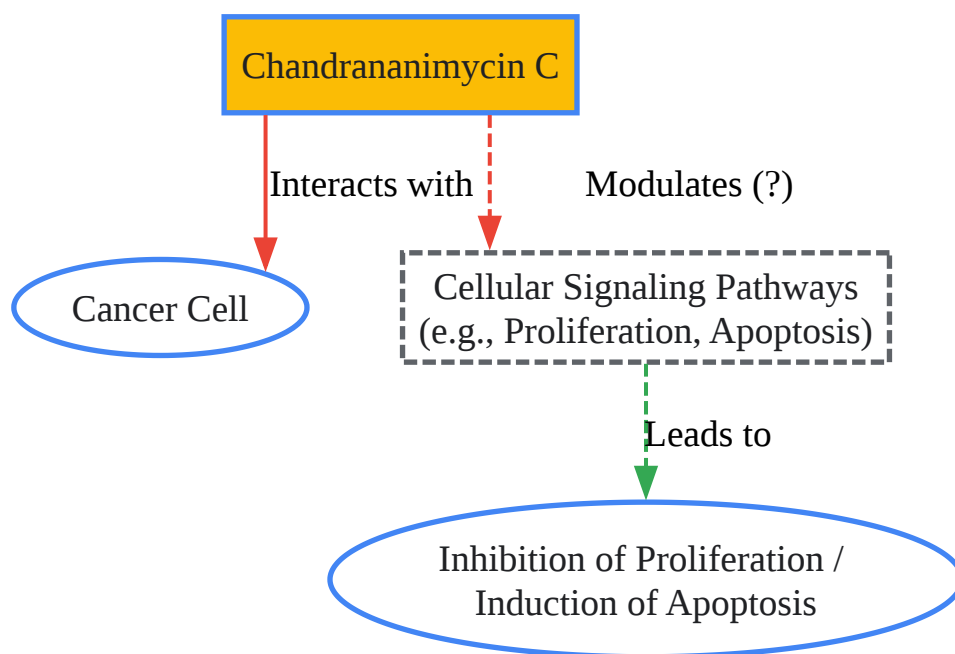
Chandrananimycin C belongs to the phenoxazin-3-one class of compounds, which are known for a range of biological activities.^[4]

Antimicrobial and Antialgal Activity

Chandrananimycin C has demonstrated strong antifungal activity, particularly against *Mucor miehei*.^[1] It also exhibits antialgal properties.^[1]

Anticancer Activity

Compounds of the chandrananimycin family have been identified as novel anticancer antibiotics.[2] While the broad anticancer potential is recognized, the specific cellular signaling pathways targeted by **Chandrananimycin C** have not been fully elucidated in the reviewed literature. The general mechanism for some anticancer agents involves the disruption of key signaling pathways that regulate cell proliferation, survival, and apoptosis. However, a specific pathway diagram for **Chandrananimycin C** cannot be constructed at this time due to a lack of detailed mechanistic studies in the available literature. Further research is required to determine its precise mechanism of action.



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Caption: Postulated general mechanism of anticancer action for **Chandrananimycin C**.

Conclusion

Chandrananimycin C is a promising natural product with significant biological potential. This guide has summarized its core physicochemical properties and the methodologies for its isolation. While its anticancer and antimicrobial activities are established, a deeper understanding of its mechanism of action, particularly the specific signaling pathways it modulates, is a critical area for future research. Such studies will be instrumental in unlocking the full therapeutic potential of this marine-derived antibiotic.

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